

An In-Depth Technical Guide on the Toxicological Data of N-Methylhexanamide

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Compound of Interest

Compound Name: *N-Methylhexanamide*

CAS No.: 3418-05-1

Cat. No.: B1216667

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the available toxicological data for **N-Methylhexanamide** and its structural analogs. It is intended for informational purposes for a scientific audience and is not a substitute for a formal risk assessment. Significant data gaps exist for **N-Methylhexanamide**, and further experimental studies are required to fully characterize its toxicological profile.

Executive Summary

N-Methylhexanamide is a chemical compound for which there is a significant lack of publicly available toxicological data. This guide synthesizes the limited information on structurally related compounds, outlines standard experimental protocols for toxicological evaluation, and presents a hypothetical metabolic pathway. The primary aim is to provide a framework for researchers and professionals in drug development to understand the potential toxicological profile of **N-Methylhexanamide** and to guide future research. The key finding is that while data on **N-Methylhexanamide** itself is absent, a related compound, Hexanamide, has been shown to induce malignant lymphomas in male mice, highlighting a potential area of concern.

Toxicological Data Summary

Due to the absence of direct experimental data for **N-Methylhexanamide**, this section summarizes the available quantitative and qualitative data for structurally similar compounds. This approach, known as read-across, is a common practice in toxicology to estimate the potential hazards of a substance in the absence of direct data.

Table 1: Summary of Acute Toxicity Data for **N-Methylhexanamide** and Related Compounds

Compound	Test	Species	Route	Value	Units	Reference
N-Methylhexanamide	LD50	-	-	No Data Available	-	-
2-ethyl-N-methylhexanamide	LDLo	Rat	Intraperitoneal	300	mg/kg	[1]

Table 2: Summary of Carcinogenicity Data for Hexanamide

Compound	Species	Route	Exposure Duration	Findings	Reference
Hexanamide	Male C57B1/6 Mice	Oral (in diet)	12 months	Increased incidence of malignant lymphomas	[2]
Hexanamide	Female C57B1/6 Mice	Oral (in diet)	12 months	No significant increase in tumors	[2]
Hexanamide	Male Fischer 344 Rats	Oral (in diet)	12 months	No significant increase in tumors	[2]
Hexanamide	Female Fischer 344 Rats	Oral (in diet)	12 months	No significant increase in tumors	[2]

Experimental Protocols

To address the data gaps for **N-Methylhexanamide**, standard toxicological assays would need to be performed. The following are detailed methodologies for key experiments based on internationally recognized guidelines.

Bacterial Reverse Mutation Test (Ames Test) - OECD 471

The Ames test is a widely used method to assess the mutagenic potential of a chemical.[3][4][5]

Objective: To detect point mutations (base substitutions and frameshifts) in amino acid-requiring strains of *Salmonella typhimurium* and *Escherichia coli*.

Methodology:

- Tester Strains: A minimum of five strains are typically used, including four strains of *S. typhimurium* (TA98, TA100, TA1535, TA1537) and one strain of *E. coli* (WP2 uvrA) or *S. typhimurium* (TA102).[4]

- **Metabolic Activation:** The test is performed with and without a mammalian metabolic activation system (S9 mix), typically derived from the liver of rats treated with an enzyme-inducing agent like Aroclor 1254.[4]
- **Procedure:**
 - **Plate Incorporation Method:** The test substance, bacterial culture, and S9 mix (or buffer) are mixed with molten top agar and poured onto a minimal glucose agar plate.
 - **Pre-incubation Method:** The test substance, bacterial culture, and S9 mix (or buffer) are incubated together before being mixed with the top agar and plated.
- **Dose Levels:** At least five different analyzable concentrations of the test substance are used.
- **Controls:** Concurrent negative (solvent or vehicle) and positive controls are included for each strain, both with and without metabolic activation.
- **Incubation:** Plates are incubated at 37°C for 48-72 hours.
- **Evaluation:** The number of revertant colonies per plate is counted. A positive response is characterized by a concentration-related increase in the number of revertants or a reproducible and statistically significant increase at one or more concentrations.

In Vivo Mammalian Erythrocyte Micronucleus Test - OECD 474

This in vivo test detects damage to chromosomes or the mitotic apparatus of erythroblasts.[6]
[7]

Objective: To identify substances that cause cytogenetic damage resulting in the formation of micronuclei.

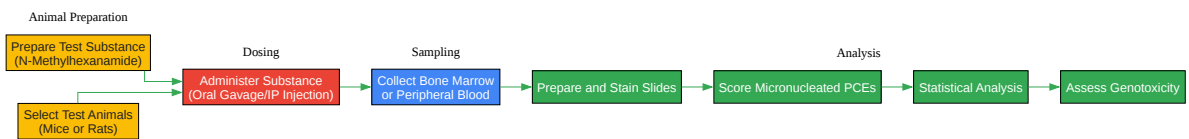
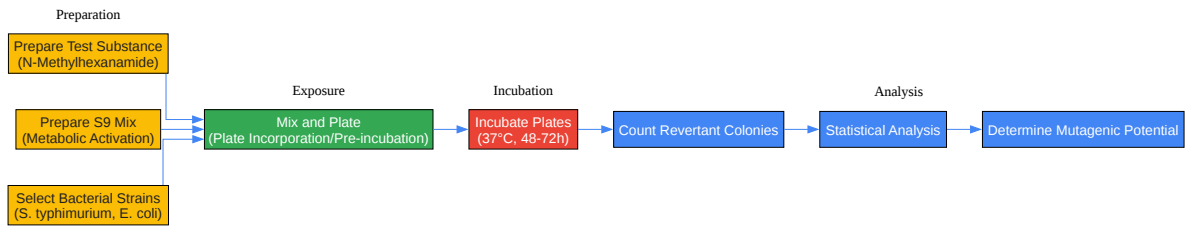
Methodology:

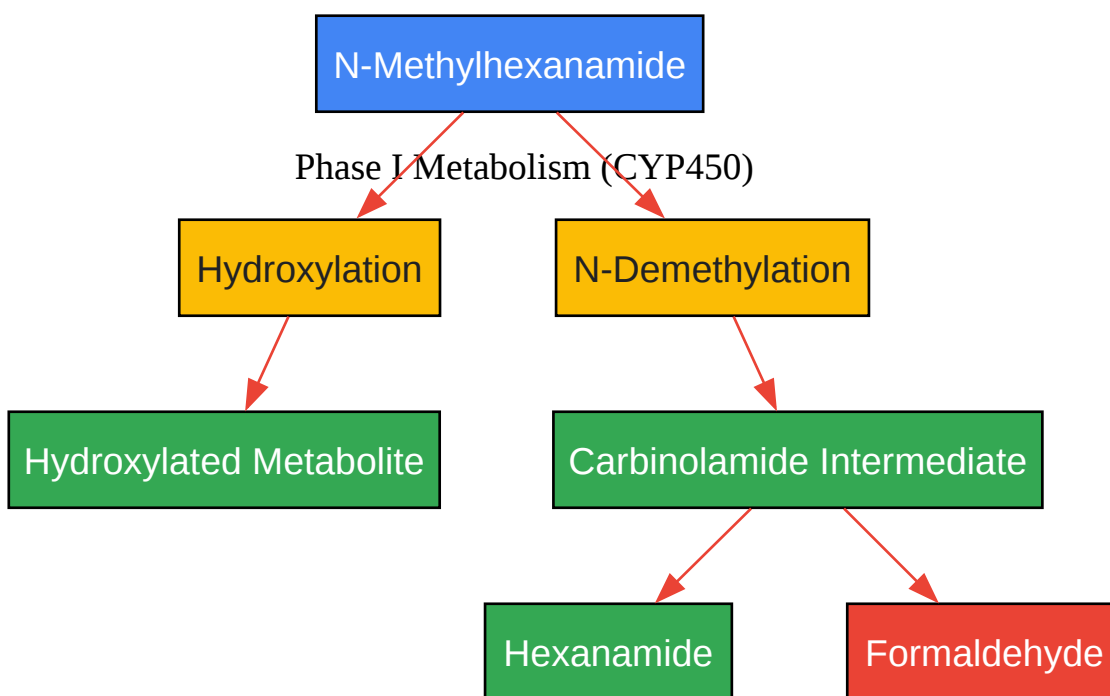
- **Test System:** Typically, mice or rats are used.[6]

- Administration: The test substance is administered via an appropriate route, usually oral gavage or intraperitoneal injection.[7]
- Dose Levels: A preliminary study may be conducted to determine the maximum tolerated dose (MTD). The main study typically uses a control group and at least three dose levels. The highest dose should induce some signs of toxicity or be the limit dose (2000 mg/kg for a single administration).[7]
- Sampling: Bone marrow or peripheral blood is collected at appropriate time points after treatment (e.g., 24 and 48 hours after a single dose).[6]
- Slide Preparation and Analysis:
 - Bone marrow cells are flushed from the femurs, and smears are prepared on slides.
 - Peripheral blood smears are also prepared.
 - The slides are stained to differentiate polychromatic erythrocytes (PCEs) from normochromatic erythrocytes (NCEs).
 - At least 4000 PCEs per animal are scored for the presence of micronuclei.[6]
- Evaluation: The incidence of micronucleated PCEs in the treated groups is compared to the control group. A positive result is a dose-related and statistically significant increase in the frequency of micronucleated PCEs.

Mandatory Visualizations

Experimental Workflows





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